Application Note: Antimicrobial Screening of 5-Chloro-8-methylquinolin-3-amine

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Compound of Interest

Compound Name:	*5-Chloro-8-methylquinolin-3-amine*
Cat. No.:	*B15258066*

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Abstract

This application note details the standardized protocol for the antimicrobial profiling of **5-Chloro-8-methylquinolin-3-amine** (CAS: 1297654-79-5), a functionalized aminoquinoline scaffold. Quinoline derivatives are a privileged class in medicinal chemistry, serving as pharmacophores for DNA gyrase inhibitors (e.g., fluoroquinolones) and antimalarial agents. This guide provides a rigorous workflow for solubility optimization, Minimum Inhibitory Concentration (MIC) determination via broth microdilution (CLSI M07-A10 standards), and time-kill kinetic assays. The protocol is designed to validate the compound's efficacy against ESKAPE pathogens and distinguish between bacteriostatic and bactericidal activity.

Compound Profile & Handling

5-Chloro-8-methylquinolin-3-amine presents specific solubility challenges typical of planar, aromatic heterocycles. Proper stock preparation is critical to prevent precipitation during aqueous dilution, which causes false-negative results.

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Property	Specification
IUPAC Name	5-chloro-8-methylquinolin-3-amine
CAS Number	1297654-79-5
Molecular Formula	$C_{10}H_9ClN_2$
Molecular Weight	192.64 g/mol
Predicted LogP	~2.8 (Lipophilic)
Storage	-20°C, desiccated, protected from light
Solubility	DMSO (>20 mg/mL); Ethanol (Moderate); Water (Insoluble)

Stock Solution Preparation

Objective: Prepare a 10 mg/mL (10,000 µg/mL) Master Stock.

- Weigh 10.0 mg of **5-Chloro-8-methylquinolin-3-amine** into a sterile 1.5 mL microcentrifuge tube.
- Add 1.0 mL of 100% DMSO (molecular biology grade).
- Vortex vigorously for 60 seconds. If particulates remain, sonicate at 40 kHz for 5 minutes at room temperature.
- Quality Check: Inspect visually for clarity.
- Aliquot: Dispense into 50 µL aliquots to avoid freeze-thaw cycles. Store at -20°C.

> *Critical Note: Aminoquinolines can be sensitive to photo-oxidation. Perform all handling under amber light or wrap tubes in aluminum foil.*

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Experimental Workflow: Broth Microdilution (MIC)

This protocol adheres to CLSI M07-A10 standards for aerobic bacteria.[1] The goal is to determine the lowest concentration that inhibits visible growth.[2]

Materials

- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Plates: 96-well round-bottom polystyrene plates (untreated).
- Control Antibiotic: Ciprofloxacin (fluoroquinolone class reference) or Moxifloxacin.
- Bacterial Strains (Standard Panel):
  - Staphylococcus aureus ATCC 29213 (Gram-positive control)
  - Escherichia coli ATCC 25922 (Gram-negative control)
  - Pseudomonas aeruginosa ATCC 27853 (Permeability/Efflux check)

Dilution Scheme (The "2x" Method)

To maintain constant solvent concentration, prepare compound at 2x the desired final concentration in broth before adding the bacterial inoculum.

Step 1: Intermediate Dilution (to reduce DMSO)

- Dilute the 10 mg/mL Master Stock 1:100 in CAMHB to get 100 µg/mL (1% DMSO).
- Note: If the final test range is 64–0.125 µg/mL, start with a 128 µg/mL working solution (requires 1.28 µL stock in 98.72 µL broth).

Step 2: Plate Setup (Serial Dilution)

- Add 100 µL of sterile CAMHB to columns 2 through 12 of the 96-well plate.
- Add 200 µL of the 128 µg/mL Working Solution (containing 1.28% DMSO) to Column 1.

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- Transfer 100 µL from Column 1 to Column 2. Mix by pipetting up and down 5 times.
- Repeat transfer through Column 10. Discard 100 µL from Column 10.
- Column 11: Growth Control (Broth + Inoculum + 1.28% DMSO, no drug).
- Column 12: Sterility Control (Broth only).

Inoculum Preparation

- Direct Colony Suspension: Pick 3-5 colonies from an overnight agar plate and suspend in saline.
- Standardization: Adjust turbidity to 0.5 McFarland Standard (approx.

  CFU/mL).
- Dilution: Dilute this suspension 1:100 in CAMHB.
  - Result:

    CFU/mL.
- Inoculation: Add 100 µL of the diluted inoculum to wells in Columns 1–11.
  - Final Test Volume: 200 µL.
  - Final Bacterial Density:

    CFU/mL.
  - Final Drug Range: 64 µg/mL to 0.125 µg/mL.
  - Final DMSO: 0.64% (Non-toxic to most bacteria).

Incubation & Readout

- Incubation: 35 ± 2°C in ambient air for 16–20 hours.
- Readout: Use a manual mirror reader or automated spectrophotometer (

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).

- MIC Definition: The lowest concentration showing complete inhibition of visible growth.[2]

Visualization: Screening Workflow & Mechanism

The following diagram illustrates the logical flow of the screening process and the hypothetical mechanism of action for aminoquinoline derivatives (DNA intercalation or Gyrase inhibition).

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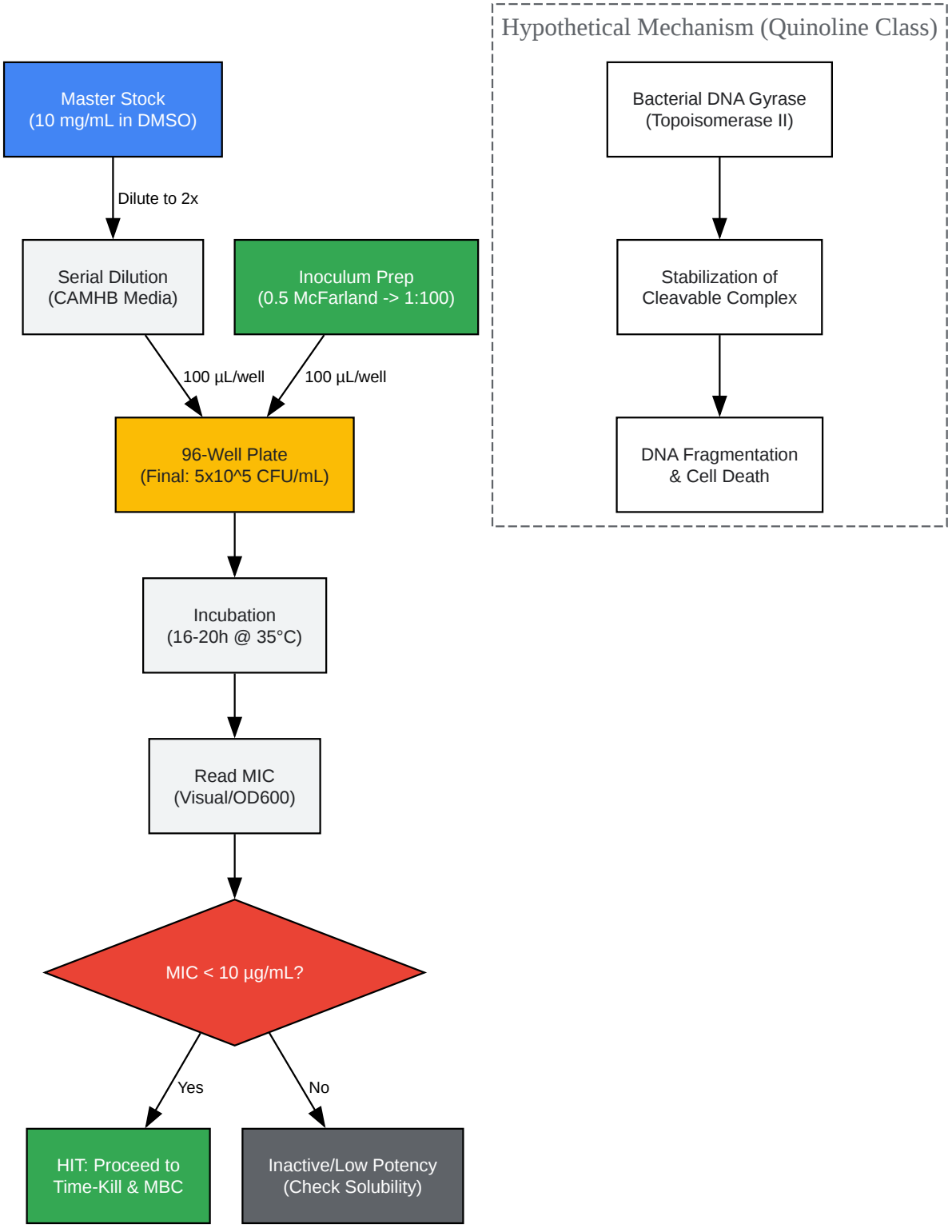

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Figure 1: Standardized workflow for broth microdilution screening of aminoquinolines, including decision logic for hit validation.

Protocol 2: Time-Kill Kinetics (Hit Validation)

If the MIC is

µg/mL, perform a time-kill assay to determine bactericidal activity.

- Setup: Prepare 10 mL of CAMHB containing the compound at 4x MIC.
- Inoculum: Add bacteria to reach a starting density of

  CFU/mL.
- Sampling: Incubate at 35°C with shaking. Remove 100 µL aliquots at T=0, 2, 4, 8, and 24 hours.
- Plating: Serially dilute aliquots in saline and plate onto nutrient agar.
- Analysis: Count colonies after 24h.
  - Bactericidal:

    reduction in CFU/mL compared to the initial inoculum.
  - Bacteriostatic:

    reduction.

Data Analysis & Troubleshooting

Interpretation Table

Observation	Possible Cause	Corrective Action
Precipitate in wells	Compound insolubility at high conc.	Check "Solvent Control" wells. If precipitate is visible, the MIC is invalid above this concentration.
Growth in Sterility Control	Contamination	Discard plate. Re-filter sterilize media.
MIC > 64 µg/mL	Intrinsic Resistance / Efflux	Common in P. aeruginosa. Test in combination with Efflux Pump Inhibitors (e.g., PAβN).
Skipped Wells	Pipetting error	Repeat experiment. Ensure thorough mixing during serial dilution.

Safety Considerations

- Toxicity: Aminoquinolines can intercalate DNA. Handle as a potential mutagen.
- PPE: Nitrile gloves, lab coat, and safety goggles are mandatory.
- Disposal: All biological waste must be autoclaved. Chemical waste containing quinolines must be incinerated.

References

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